

Application Notes and Protocols: Bis(4-allyloxyphenyl)sulfone for Advanced Composite Materials

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Compound of Interest

Compound Name: **Bis(4-allyloxyphenyl)sulfone**

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These application notes provide a comprehensive overview of **Bis(4-allyloxyphenyl)sulfone**, a versatile monomer for the development of advanced composite materials. This document outlines its synthesis, potential applications, and detailed protocols for the fabrication and characterization of high-performance thermoset composites. Due to a lack of extensive published data on composites formulated directly with **Bis(4-allyloxyphenyl)sulfone**, representative data from closely related poly(ether sulfone) (PES)-toughened epoxy systems is presented to illustrate the expected performance characteristics.

Introduction to Bis(4-allyloxyphenyl)sulfone

Bis(4-allyloxyphenyl)sulfone is a bifunctional monomer featuring a rigid sulfone group and reactive allyl ether functionalities.^[1] The sulfone group imparts high thermal stability, mechanical strength, and chemical resistance, characteristic of poly(ether sulfone) materials. The terminal allyl groups offer versatile curing chemistry, allowing for thermal or radiation-induced polymerization to form a crosslinked network. This combination of properties makes **Bis(4-allyloxyphenyl)sulfone** an attractive building block for advanced composite matrices in aerospace, automotive, and electronics applications where high performance is critical.

Synthesis of Bis(4-allyloxyphenyl)sulfone

A common method for the synthesis of **Bis(4-allyloxyphenyl)sulfone** involves the allylation of 4,4'-dihydroxydiphenyl sulfone (bisphenol S). A detailed experimental protocol is provided below.

Experimental Protocol: Synthesis

Materials:

- 4,4'-dihydroxydiphenyl sulfone (Bisphenol S)
- Allyl bromide
- Potassium carbonate
- N,N-Dimethylformamide (DMF)
- Deionized water
- Dichloromethane
- Magnesium sulfate

Procedure:

- In a three-necked round-bottom flask equipped with a mechanical stirrer, reflux condenser, and nitrogen inlet, dissolve 4,4'-dihydroxydiphenyl sulfone and potassium carbonate in DMF.
- Slowly add allyl bromide to the reaction mixture at room temperature.
- Heat the mixture to 80°C and maintain for 24 hours under a nitrogen atmosphere.
- After cooling to room temperature, pour the reaction mixture into a large volume of deionized water to precipitate the product.
- Filter the precipitate and wash thoroughly with deionized water to remove any inorganic salts.
- Dissolve the crude product in dichloromethane and wash with deionized water in a separatory funnel.

- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure to yield the final product, **Bis(4-allyloxyphenyl)sulfone**.
- The purity of the product can be confirmed by NMR and FTIR spectroscopy.

Advanced Composite Fabrication

Bis(4-allyloxyphenyl)sulfone can be used as a monomer or co-monomer in a resin formulation for the fabrication of fiber-reinforced composites. The following protocol outlines a general procedure for fabricating a composite laminate using a prepreg technique.

Experimental Protocol: Composite Fabrication

Materials:

- **Bis(4-allyloxyphenyl)sulfone** resin formulation (with appropriate initiators and other co-monomers/additives)
- Reinforcing fabric (e.g., carbon fiber, glass fiber)
- Release film
- Breather cloth
- Vacuum bagging materials
- Heated press or autoclave

Procedure:

- Resin Formulation: Prepare the **Bis(4-allyloxyphenyl)sulfone** resin system by mixing the monomer with a suitable thermal initiator (e.g., a peroxide) and any other desired additives.
- Prepreg Preparation: Impregnate the reinforcing fabric with the resin formulation. This can be done by a solvent dipping process followed by solvent evaporation or by a hot-melt process.
- Lay-up: Cut the prepreg into the desired dimensions and stack the plies in the desired orientation on a tool plate covered with a release film.

- Vacuum Bagging: Cover the lay-up with a release film, breather cloth, and a vacuum bag. Seal the bag and apply a vacuum to remove trapped air and volatiles.
- Curing: Place the bagged lay-up into a heated press or autoclave. Apply pressure and heat according to a pre-determined cure cycle. A typical cure cycle may involve an initial ramp to a dwell temperature to allow for resin flow and wetting, followed by a ramp to the final cure temperature to achieve full crosslinking.
- Demolding: Once the cure cycle is complete, cool the laminate to room temperature before demolding.

Characterization of Composite Materials

The performance of the fabricated composite material can be assessed through various analytical techniques to determine its mechanical and thermal properties.

Experimental Protocol: Material Testing

- Mechanical Testing:
 - Tensile Testing (ASTM D3039): Determine the tensile strength, modulus, and strain-to-failure of the composite laminate.
 - Flexural Testing (ASTM D790): Measure the flexural strength and modulus.
 - Interlaminar Shear Strength (ILSS) (ASTM D2344): Evaluate the adhesion between the layers of the composite.
- Thermal Analysis:
 - Dynamic Mechanical Analysis (DMA): Determine the glass transition temperature (Tg), storage modulus, and loss modulus of the cured composite.
 - Thermogravimetric Analysis (TGA): Evaluate the thermal stability and decomposition temperature of the composite material.

Quantitative Data Summary

As specific data for **Bis(4-allyloxyphenyl)sulfone** composites is not readily available in published literature, the following tables provide representative mechanical and thermal properties of a poly(ether sulfone) (PES)-toughened epoxy composite system. This data serves as a good indicator of the potential performance of composites based on sulfone-containing thermosets.

Table 1: Mechanical Properties of a PES-Toughened Epoxy Composite

Property	Test Method	Value
Tensile Strength	ASTM D3039	85 - 95 MPa
Tensile Modulus	ASTM D3039	2.8 - 3.2 GPa
Flexural Strength	ASTM D790	130 - 150 MPa
Flexural Modulus	ASTM D790	3.0 - 3.5 GPa
Interlaminar Shear Strength	ASTM D2344	50 - 60 MPa

Disclaimer: The data presented in this table is representative of a poly(ether sulfone)-toughened epoxy composite system and is intended for illustrative purposes.

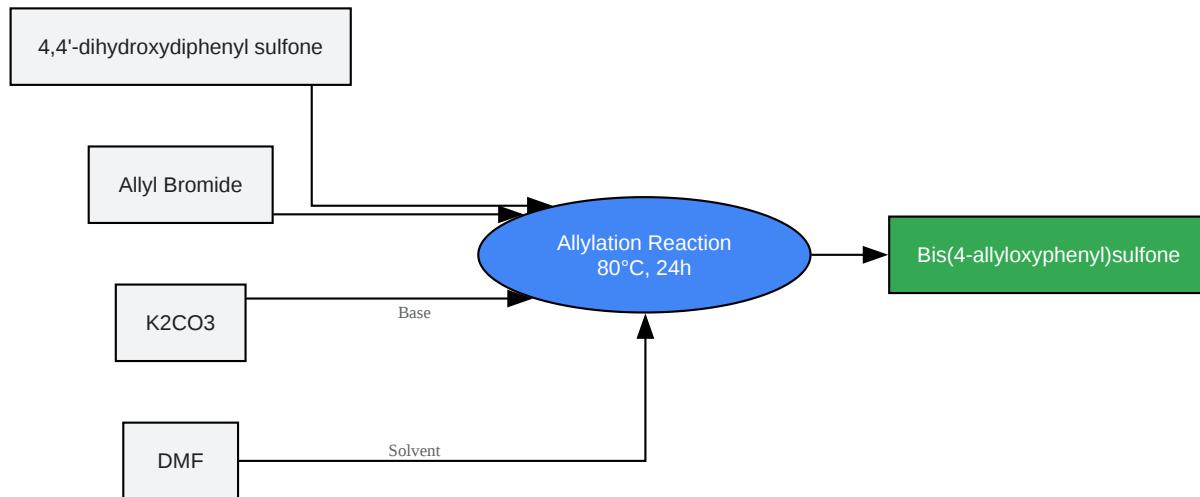
Table 2: Thermal Properties of a PES-Toughened Epoxy Composite

Property	Test Method	Value
Glass Transition Temperature (Tg)	DMA	180 - 220 °C
Decomposition Temperature (Td - 5% weight loss)	TGA	> 350 °C

Disclaimer: The data presented in this table is representative of a poly(ether sulfone)-toughened epoxy composite system and is intended for illustrative purposes.

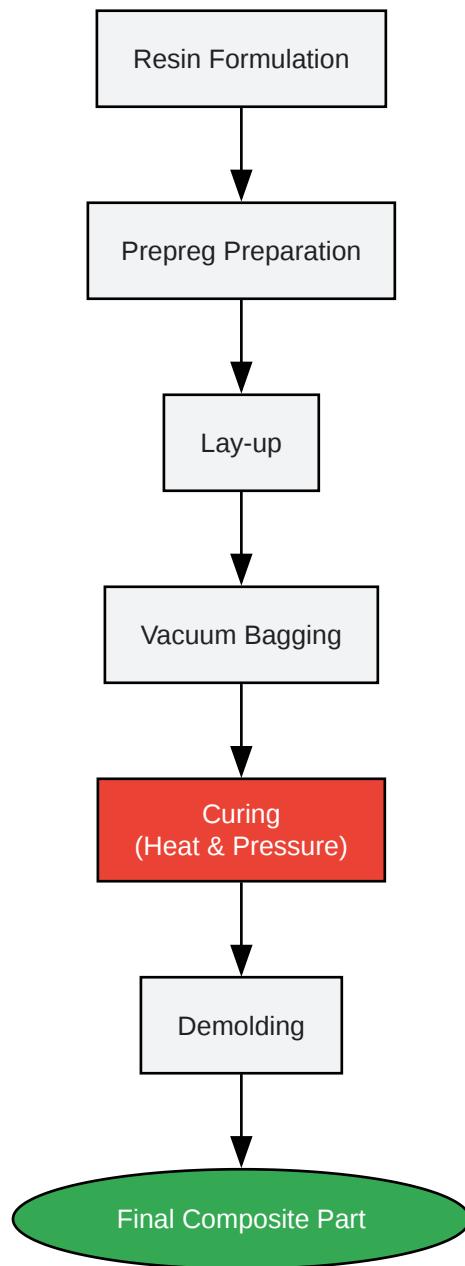
Visualizations

The following diagrams illustrate the key processes involved in the synthesis and application of **Bis(4-allyloxyphenyl)sulfone** for advanced composite materials.



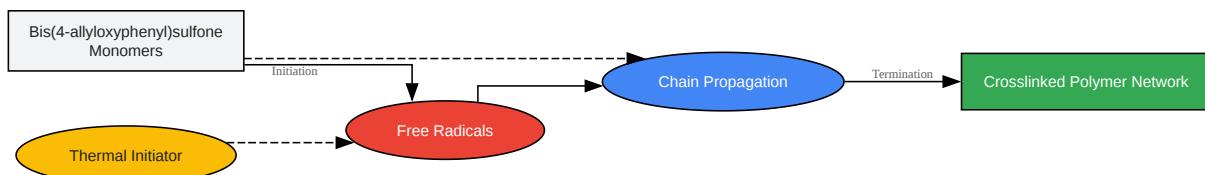
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Caption: Synthesis of **Bis(4-allyloxyphenyl)sulfone**.



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Caption: Composite Fabrication Workflow.



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Caption: Hypothetical Curing Pathway.

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References

- 1. bis(4-Allyloxyphenyl)sulfone, TRC 10 g | Buy Online | Toronto Research Chemicals | Fisher Scientific [fishersci.ie]
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